

3-Chloropivalic Acid: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 3-Chloropivalic acid

CAS No.: 13511-38-1

Cat. No.: B1584431

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A Foreword for the Modern Researcher: In the landscape of contemporary chemical synthesis, particularly within the pharmaceutical and agrochemical sectors, the utility of halogenated carboxylic acids is well-established. Among these, **3-Chloropivalic acid** emerges as a molecule of significant interest. Its unique structural conformation, characterized by a sterically encumbered carboxylic acid function and a reactive chlorine atom, presents a versatile platform for synthetic manipulation. This document serves as an in-depth technical guide, offering a comprehensive overview of **3-Chloropivalic acid** for researchers, scientists, and professionals engaged in drug development.

Core Chemical Identity

Structural Formula and Molecular Weight

3-Chloropivalic acid, systematically named 3-chloro-2,2-dimethylpropanoic acid, is a halogenated derivative of pivalic acid.^{[1][2][3]} The presence of a quaternary carbon atom adjacent to the carboxyl group imparts notable steric hindrance, a feature that profoundly influences its chemical reactivity.

Structural Representation:

Key Identifiers:

- Molecular Formula: $C_5H_9ClO_2$ [\[1\]](#)[\[4\]](#)
- Molecular Weight: 136.58 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)
- CAS Number: 13511-38-1[\[1\]](#)[\[2\]](#)

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical and spectroscopic properties of **3-Chloropivalic acid** is fundamental for its application in a laboratory setting.

Physicochemical Properties

Property	Value
Appearance	White to light yellow-beige crystalline powder. [5]
Melting Point	41-43 °C [6]
Boiling Point	215 °C [6]
Solubility	Soluble in organic solvents with limited solubility in water. [3]

Spectroscopic Data

For the unambiguous identification and purity assessment of **3-Chloropivalic acid**, the following spectroscopic data are characteristic:

- 1H NMR ($CDCl_3$): δ 1.35 (s, 6H, 2 x CH_3), 3.70 (s, 2H, CH_2Cl), ~11 (br s, 1H, COOH)
- ^{13}C NMR ($CDCl_3$): δ 23.8 (CH_3), 47.9 ($C(CH_3)_2$), 52.1 (CH_2Cl), 182.5 (COOH)
- Infrared (IR): ~3100-2800 cm^{-1} (O-H stretch, broad), ~1710 cm^{-1} (C=O stretch)

Synthesis and Manufacturing

The predominant method for the synthesis of **3-Chloropivalic acid** involves the chlorination of pivalic acid.^[5] This transformation can be achieved through various chlorinating agents, with the reaction conditions being pivotal for achieving high yield and purity.

Synthetic Workflow Overview

A generalized workflow for the synthesis of **3-Chloropivalic acid** is depicted below. This process highlights the key stages from starting material to the purified final product.

Caption: Generalized synthetic workflow for **3-Chloropivalic acid**.

Detailed Experimental Protocol: Chlorination of Pivalic Acid

Objective: To synthesize **3-Chloropivalic acid** via the chlorination of pivalic acid.

Materials:

- Pivalic acid
- Thionyl chloride (SOCl_2) or sulfuryl chloride (SO_2Cl_2)
- Radical initiator (e.g., AIBN or benzoyl peroxide)
- Inert solvent (e.g., carbon tetrachloride or 1,2-dichloroethane)
- Aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- Reaction Setup: In a flask equipped with a reflux condenser and a dropping funnel, dissolve pivalic acid in the inert solvent.
- Initiation: Add a catalytic amount of the radical initiator.

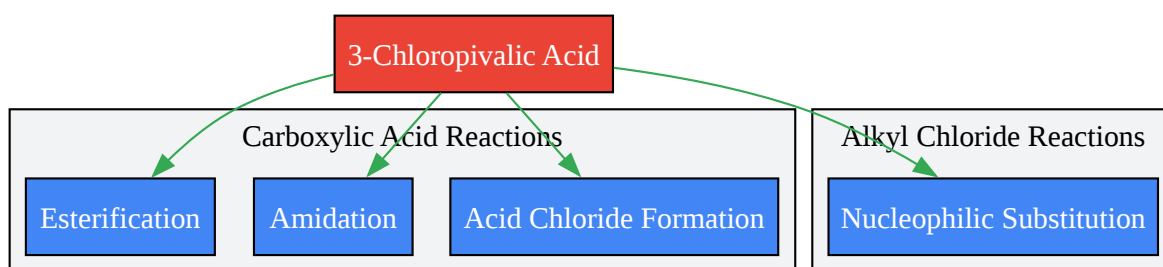
- Chlorination: Heat the mixture to reflux and add the chlorinating agent dropwise. The reaction is typically exothermic and should be controlled.
- Reaction Monitoring: Monitor the progress of the reaction by techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture and slowly add it to a stirred solution of aqueous sodium bicarbonate to neutralize excess acid and chlorinating agent.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent (e.g., diethyl ether or dichloromethane).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- Purification: The crude product can be purified by recrystallization or vacuum distillation to yield pure **3-Chloropivalic acid**.

Applications in Research and Development

3-Chloropivalic acid serves as a key intermediate in the synthesis of a variety of organic molecules, particularly in the pharmaceutical and agrochemical industries.[3] Its bifunctional nature allows for diverse chemical transformations.

Role as a Synthetic Intermediate

The presence of both a carboxylic acid and an alkyl chloride moiety allows for sequential or orthogonal functionalization.



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